

"physical and chemical properties of 1,1'-Carbonylbis(3-methylimidazolium) triflate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1'-Carbonylbis(3-methylimidazolium) triflate

Cat. No.: B043501

[Get Quote](#)

In-Depth Technical Guide to 1,1'-Carbonylbis(3-methylimidazolium) Triflate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **1,1'-Carbonylbis(3-methylimidazolium) triflate**. This reagent, identified by CAS Number 120418-31-7, is a highly efficient coupling agent primarily utilized in aminoacylations for peptide and ester synthesis. Its ionic nature and high reactivity offer distinct advantages in organic synthesis, particularly in the construction of complex biomolecules. This document compiles available data on its spectroscopic and physical characteristics, alongside detailed experimental protocols for its preparation and use.

Chemical and Physical Properties

1,1'-Carbonylbis(3-methylimidazolium) triflate is a white to off-white solid that is reactive with water.^[1] It is soluble in organic solvents such as nitromethane and chloroform, but insoluble in ether.^[1] Due to its hygroscopic and reactive nature, it should be handled under an inert atmosphere and stored in a refrigerator at 2-8°C.^{[2][3]}

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₂ F ₆ N ₄ O ₇ S ₂	[3]
Molecular Weight	490.36 g/mol	[3]
CAS Number	120418-31-7	[1][2][3]
Appearance	White to Off-White Solid	[1][2]
Melting Point	78-80 °C	[4]
Boiling Point	Not available	-
Density	Not available	-

Spectroscopic Data

The structural integrity of **1,1'-Carbonylbis(3-methylimidazolium) triflate** is confirmed through various spectroscopic techniques.

Technique	Data	Source(s)
¹ H NMR (CDCl ₃)	δ 8.86 (s, 2H), 7.44 (m, 2H), 7.16 (m, 2H), 4.00 (s, 6H)	[1]
¹³ C NMR	Data not available	-
Infrared (IR)	Data not available	-
Mass Spectrometry	Data not available	-

Experimental Protocols

Synthesis of 1,1'-Carbonylbis(3-methylimidazolium) triflate

The synthesis of **1,1'-Carbonylbis(3-methylimidazolium) triflate** is achieved through the bis-alkylation of 1,1'-carbonylbisimidazole. It is crucial to use fresh methyl triflate to avoid contamination with triflic acid.[1] The reagent is typically prepared under anhydrous conditions

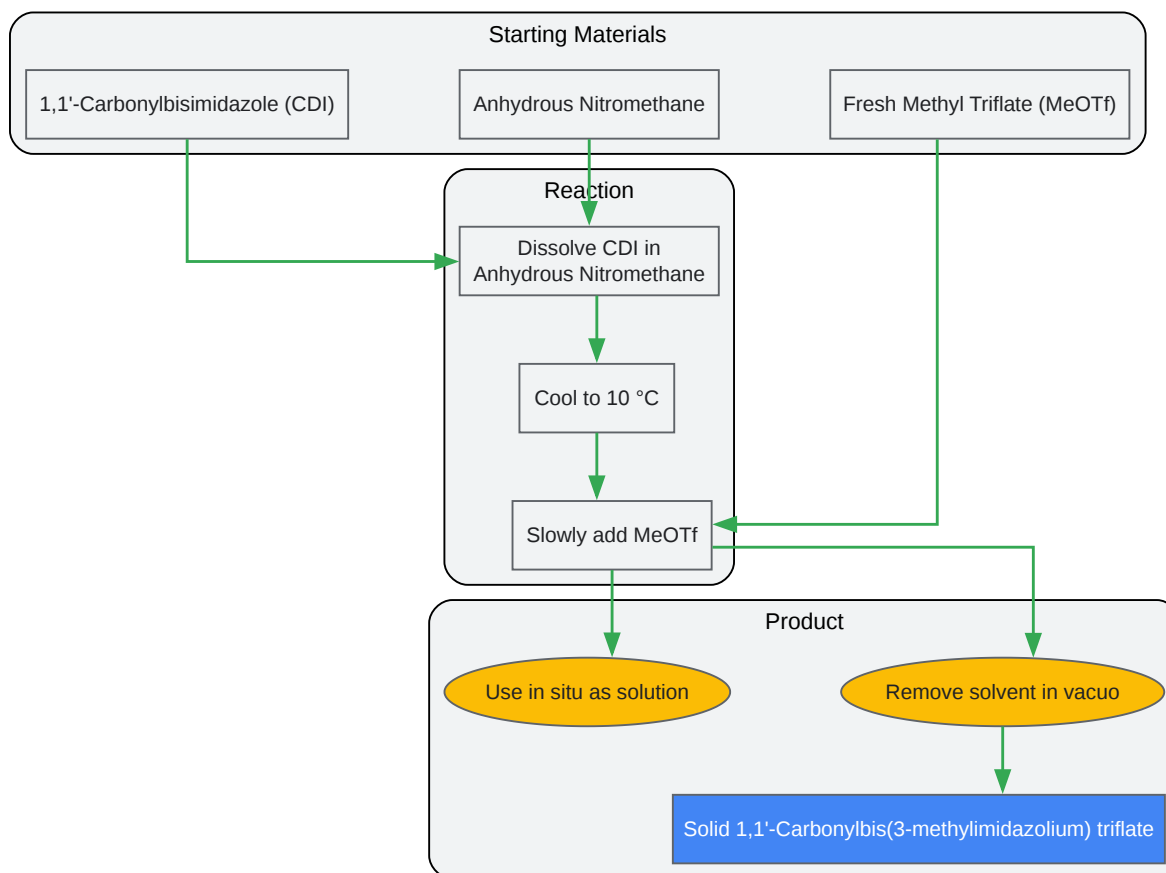
and either used immediately or stored in a dry nitromethane solution or as a solid in the absence of moisture.[1]

Materials:

- 1,1'-Carbonylbisimidazole (CDI)
- Freshly distilled methyl triflate (MeOTf)
- Anhydrous nitromethane

Procedure:

- In a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 1,1'-carbonylbisimidazole in anhydrous nitromethane.
- Cool the solution to 10 °C using an ice bath.
- Slowly add fresh methyl triflate to the stirred solution at 10 °C.
- After the addition is complete, the product can be used in situ as a solution in nitromethane.
- Alternatively, the solvent can be removed in vacuo to yield **1,1'-Carbonylbis(3-methylimidazolium) triflate** as a solid.



[Click to download full resolution via product page](#)

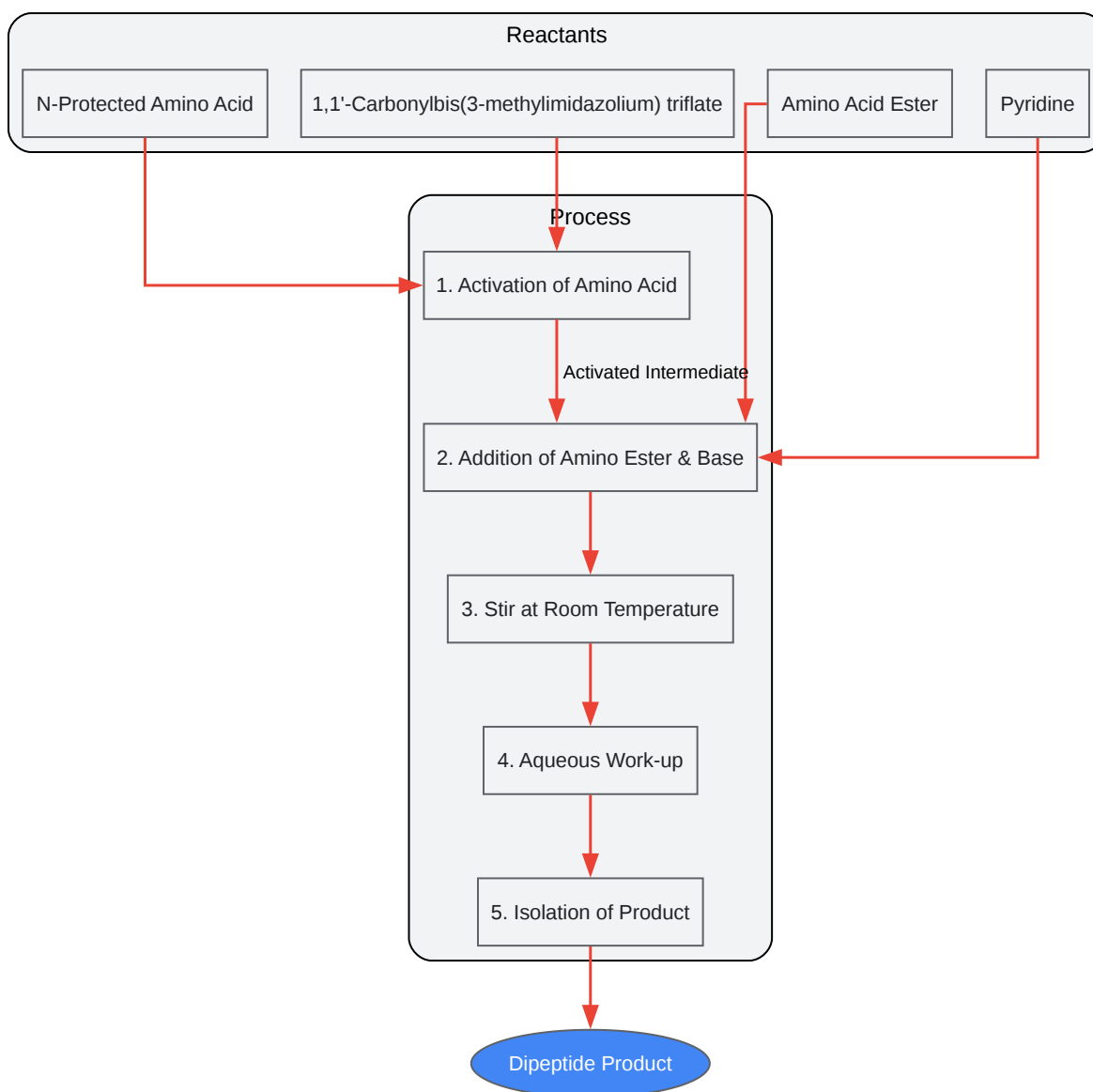
Synthesis of **1,1'-Carbonylbis(3-methylimidazolium) triflate**.

Application in Peptide Coupling (Aminoacylation)

1,1'-Carbonylbis(3-methylimidazolium) triflate is a highly effective reagent for the formation of peptide bonds. The reaction proceeds through the activation of a carboxylic acid, followed by nucleophilic attack by an amine.

General Protocol for Dipeptide Synthesis:

- Activation: The N-protected amino acid (1 equivalent) is dissolved in an appropriate anhydrous solvent (e.g., dichloromethane or acetonitrile). **1,1'-Carbonylbis(3-methylimidazolium) triflate** (1 equivalent) is added to the solution to activate the carboxylic acid.
- Coupling: The amino acid ester hydrochloride (1 equivalent) and a non-nucleophilic base such as pyridine (2 equivalents) are added to the reaction mixture.
- Reaction: The reaction is stirred at room temperature for a designated time, typically around 15 minutes.
- Work-up: The reaction mixture is diluted with an organic solvent and washed sequentially with saturated sodium bicarbonate solution, 1.0 M hydrochloric acid, and brine.
- Isolation: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the dipeptide.



[Click to download full resolution via product page](#)

General workflow for peptide coupling.

Chemical Reactivity and Applications

The primary application of **1,1'-Carbonylbis(3-methylimidazolium) triflate** is as a coupling reagent in the synthesis of peptides and esters.[1] Its high reactivity stems from the two positively charged imidazolium rings, which make the carbonyl carbon highly electrophilic. This facilitates the activation of carboxylic acids, forming a highly reactive acyl-imidazolium intermediate, which is then readily attacked by nucleophiles like amines or alcohols.

This reagent has been successfully used in the synthesis of chiral Pilocarpine analogs, highlighting its utility in the preparation of complex and biologically active molecules.[1][2]

Safety and Handling

1,1'-Carbonylbis(3-methylimidazolium) triflate is sensitive to moisture and should be handled in a dry environment, preferably in a glovebox or under an inert atmosphere.[1] It is advisable to wear appropriate personal protective equipment, including gloves and safety glasses, when handling this compound. As it reacts with water, appropriate quenching procedures should be in place. For long-term storage, it should be kept in a tightly sealed container in a refrigerator.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1'-CARBONYLBIS(3-METHYLMIDAZOLIUM) TRIFLATE | 120418-31-7 [chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 1,1'-carbonylbis(3-methylimidazolium) triflate - CAS:120418-31-7 - Sunway Pharm Ltd [3wpharm.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["physical and chemical properties of 1,1'-Carbonylbis(3-methylimidazolium) triflate"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b043501#physical-and-chemical-properties-of-1-1-carbonylbis-3-methylimidazolium-triflate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com